

Personal protective equipment for handling 2-Methyl-5-vinylpyridine

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Compound of Interest

Compound Name: 2-Methyl-5-vinylpyridine

Cat. No.: B7818264

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Essential Safety and Handling Guide for 2-Methyl-5-vinylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Methyl-5-vinylpyridine** (CAS No. 140-76-1). Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Summary & Quantitative Data

2-Methyl-5-vinylpyridine is a combustible liquid that is moderately toxic if ingested, inhaled, or absorbed through the skin.[1] It can cause irritation and burns to the skin and eyes.[2] High exposure may lead to symptoms such as flushing of the face, headache, giddiness, nausea, and vomiting.[2] There is also potential for nervous system and liver effects with high and repeated exposure.[2]

Physical and Chemical Properties

Property	Value
Appearance	Clear to faintly opalescent liquid
Molecular Formula	C ₈ H ₉ N
Molecular Weight	119.16 g/mol
Boiling Point	181 °C
Flash Point	73.9 °C (Open cup)
Vapor Pressure	1.18 mm Hg at 25 °C
Solubility in Water	Soluble

Toxicity Data

Endpoint	Species	Route	Value
LD50	Rat	Oral	1167 mg/kg[1]
LD50	Rabbit	Dermal	0.8 - 4.0 mL/kg[1]
LC50	Rat	Inhalation	189 mg/m ³ /2h[1][3]

Occupational Exposure Limits

No specific occupational exposure limits (PEL, TLV, REL) have been established for **2-Methyl-5-vinylpyridine**.^[2] This does not imply the substance is harmless; safe work practices should always be followed.^[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Methyl-5-vinylpyridine**.

Protection Type	Recommended Equipment
Eye and Face	Chemical splash goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[2]
Hand	Chemical-resistant gloves. Specific breakthrough time data for 2-Methyl-5-vinylpyridine is not readily available. However, based on data for pyridine, Butyl rubber or Viton/Butyl gloves are recommended for prolonged contact, as they show excellent resistance.[4][5] Nitrile gloves offer poor resistance to pyridine and are not recommended for anything beyond incidental splash protection. [6][7] Always inspect gloves before use.
Body	A lab coat or chemical-resistant apron. For larger quantities or situations with a high risk of splashing, a chemical-resistant suit is recommended. All protective clothing should be clean and put on before work.[2]
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge is required if work is performed outside of a certified chemical fume hood or if ventilation is inadequate.[2]

Operational Plan: Step-by-Step Handling Procedure

Pre-Operational Checks

- **Verify Fume Hood Functionality:** Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- **Assemble all Materials:** Gather all necessary equipment, including **2-Methyl-5-vinylpyridine**, reaction vessels, and spill cleanup materials, and place them within the fume hood.

- Don PPE: Put on all required personal protective equipment as detailed in the table above.
- Locate Emergency Equipment: Confirm the location and accessibility of the nearest safety shower, eyewash station, and fire extinguisher.

Handling Procedure

- Perform all manipulations within a certified chemical fume hood.
- Grounding: When transferring from a larger container, ensure both containers are grounded to prevent static discharge.
- Avoid Incompatible Materials: Keep away from strong oxidizing agents, acids, and sources of ignition.^[4]
- Controlled Dispensing: Use a pipette or a funnel for liquid transfers to minimize splashing.
- Keep Containers Closed: Tightly seal all containers of **2-Methyl-5-vinylpyridine** when not in use.

Post-Handling

- Decontamination: Wipe down the work surface in the fume hood with an appropriate solvent.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.
- Storage: Store **2-Methyl-5-vinylpyridine** in a cool, dry, well-ventilated area away from incompatible substances and ignition sources.^[2]

Disposal Plan

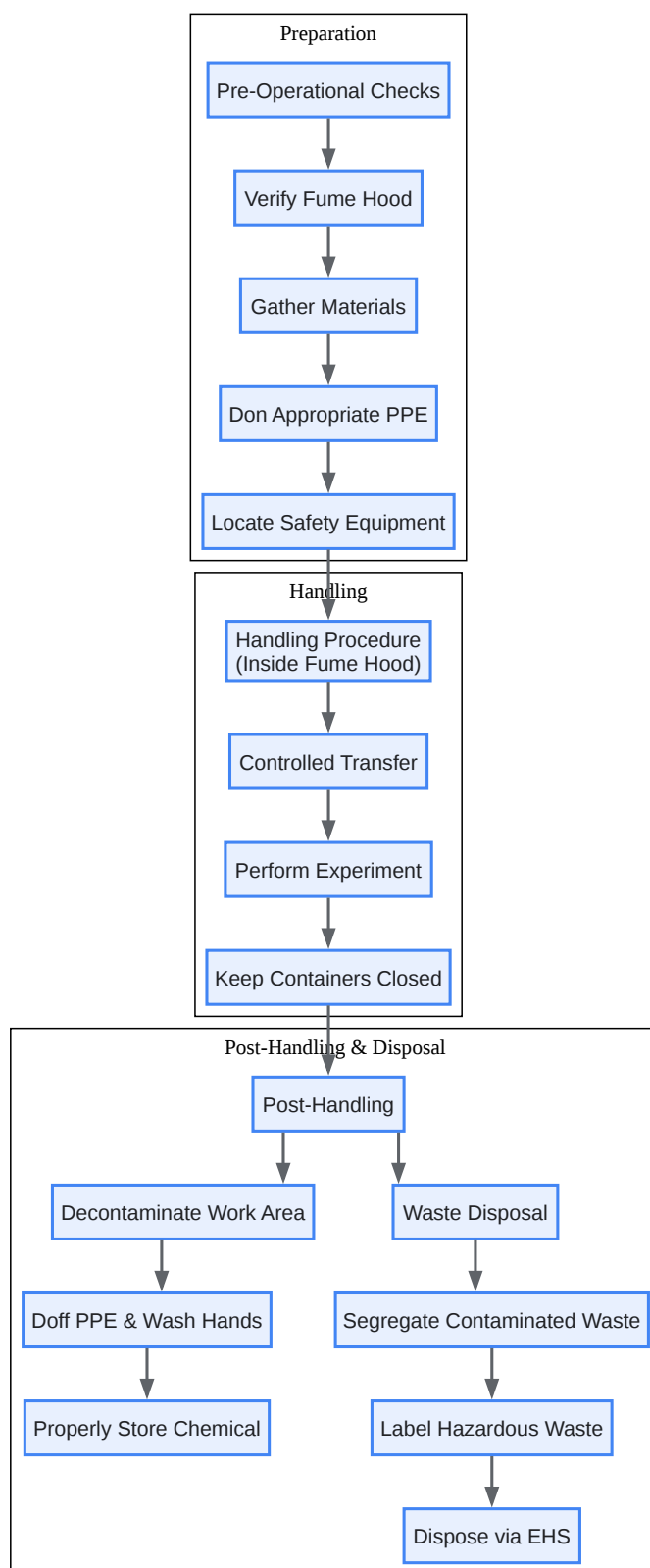
- Waste Segregation: All materials contaminated with **2-Methyl-5-vinylpyridine**, including disposable gloves, pipette tips, and absorbent pads, must be collected in a designated, sealed hazardous waste container.
- Labeling: The hazardous waste container must be clearly labeled as "Hazardous Waste" and list "**2-Methyl-5-vinylpyridine**" as a component.

- **Spill Residue:** Any absorbent material used to clean up a spill should also be placed in the hazardous waste container.
- **Regulatory Compliance:** Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations. It may be necessary to dispose of **2-Methyl-5-vinylpyridine** as a hazardous waste.[\[2\]](#)

Emergency Procedures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area with soap and water.[\[2\]](#)
- **Inhalation:** Move the individual to fresh air. If breathing has stopped, begin rescue breathing. Seek immediate medical attention.[\[2\]](#)
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- **Spill:** For a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[\[2\]](#) For a large spill, evacuate the area and contact your institution's emergency response team.

Diagrams



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Caption: Workflow for the safe handling of **2-Methyl-5-vinylpyridine**.

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Phone: (601) 213-4426

Email: info@benchchem.com